

Physical and chemical properties of Spiro[4.5]decane-7,9-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Spiro[4.5]decane-7,9-dione

Cat. No.: B1587658

[Get Quote](#)

An In-depth Technical Guide to Spiro[4.5]decane-7,9-dione

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spiro[4.5]decane-7,9-dione, a unique spirocyclic compound, is emerging as a molecule of interest in medicinal chemistry and drug discovery. Its rigid, three-dimensional structure provides a valuable scaffold for the design of novel therapeutics. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Spiro[4.5]decane-7,9-dione**, detailed experimental protocols for its synthesis, and an exploration of its potential biological activities, particularly in the context of glioma research and as a potential modulator of the hypoxia-inducible factor (HIF) signaling pathway.

Core Properties of Spiro[4.5]decane-7,9-dione

Spiro[4.5]decane-7,9-dione is a bicyclic organic compound with a central spiro atom connecting a cyclopentane ring and a cyclohexane-1,3-dione ring. Its chemical formula is $C_{10}H_{14}O_2$.

Physical Properties

Precise experimental data for some physical properties of **Spiro[4.5]decane-7,9-dione** are not readily available in the public domain. The following table summarizes available data, including identifier information and predicted values where experimental data is absent. It is noted to appear as an off-white solid.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O ₂	--INVALID-LINK-- ^[2]
Molecular Weight	166.22 g/mol	--INVALID-LINK-- ^[2]
CAS Number	82683-51-0	--INVALID-LINK-- ^[2]
Appearance	Off-white solid	--INVALID-LINK-- ^[1]
Melting Point	N/A	LookChem ^[3]
Boiling Point	314°C at 760 mmHg (Predicted)	LookChem ^[3] ^[4]
Density	1.1 g/cm ³ (Predicted)	LookChem ^[3] ^[4]
Flash Point	117.5°C (Predicted)	LookChem ^[3] ^[4]
Refractive Index	1.5 (Predicted)	LookChem ^[3]
Storage Temperature	Room Temperature, Sealed in dry	Sigma-Aldrich

Chemical Properties and Reactivity

Spiro[4.5]decane-7,9-dione is a cyclic 1,3-diketone. The presence of two carbonyl groups and the spirocyclic scaffold dictates its chemical reactivity. It is incompatible with acids, bases, oxidizing agents, and reducing agents.^[1] Hazardous decomposition products include carbon monoxide and carbon dioxide.^[1]

Spectroscopic Characterization

Experimental spectroscopic data for **Spiro[4.5]decane-7,9-dione** is not widely published. However, based on its structure, the following spectral characteristics can be anticipated:

- ^1H NMR: The proton NMR spectrum is expected to show complex multiplets for the methylene protons of the cyclopentane and cyclohexane rings. The protons on the carbon atoms adjacent to the carbonyl groups would be deshielded and appear at a lower field.
- ^{13}C NMR: The carbon NMR spectrum should display distinct signals for the carbonyl carbons in the downfield region (typically 190-220 ppm). The spiro carbon atom would also have a characteristic chemical shift. The remaining aliphatic carbons of the two rings would appear in the upfield region.
- Infrared (IR) Spectroscopy: The IR spectrum will be dominated by a strong absorption band corresponding to the C=O stretching vibration of the ketone groups, typically in the range of 1700-1740 cm^{-1} . The spectrum will also show C-H stretching and bending vibrations for the aliphatic rings.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M^+) at $m/z = 166$. The fragmentation pattern would likely involve cleavage of the rings, with characteristic losses of CO and hydrocarbon fragments.

Experimental Protocols

Synthesis of Spiro[4.5]decane-7,9-dione

A common synthetic route to **Spiro[4.5]decane-7,9-dione** involves the reaction of 1-cyclopentylidene-2-propanone with diethyl malonate.^[5]

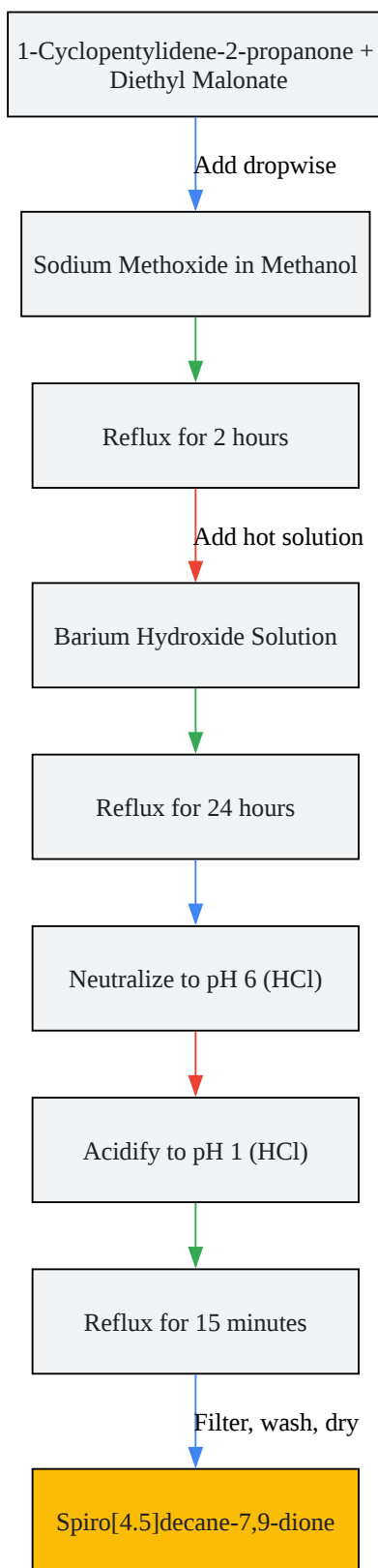
Materials:

- 1-Cyclopentylidene-2-propanone
- Diethyl malonate
- Sodium metal
- Methanol
- Barium hydroxide
- Dilute hydrochloric acid

- Water

Procedure:[2]

- A solution of sodium methoxide is prepared by dissolving sodium metal (0.25 g, 11 mmol) in methanol (3 mL).
- A mixture of 1-cyclopentylidene-2-propanone (1 g, 9.4 mmol) and diethyl malonate (1.75 g, 11 mmol) is slowly added dropwise to the sodium methoxide solution.[2]
- The reaction mixture is heated under reflux for 2 hours.[2]
- A hot solution of barium hydroxide (11.23 g, 73 mmol) in 100 mL of water is then added to the reaction mixture.[2]
- The mixture is refluxed for an additional 24 hours.[2]
- After cooling, the reaction is neutralized to pH 6 with dilute hydrochloric acid and filtered while hot.[2]
- The filtrate is cooled, and then acidified to pH 1 with dilute hydrochloric acid.[2]
- The acidified solution is refluxed for 15 minutes, filtered while hot, and then allowed to cool. [2]
- The precipitated solid is collected by filtration, washed with water, and dried to yield **Spiro[4.5]decane-7,9-dione**. [2]



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **Spiro[4.5]decane-7,9-dione**.

Biological Activity and Potential Applications

While extensive biological studies on **Spiro[4.5]decane-7,9-dione** are limited, preliminary research and the activity of structurally related compounds suggest potential therapeutic applications.

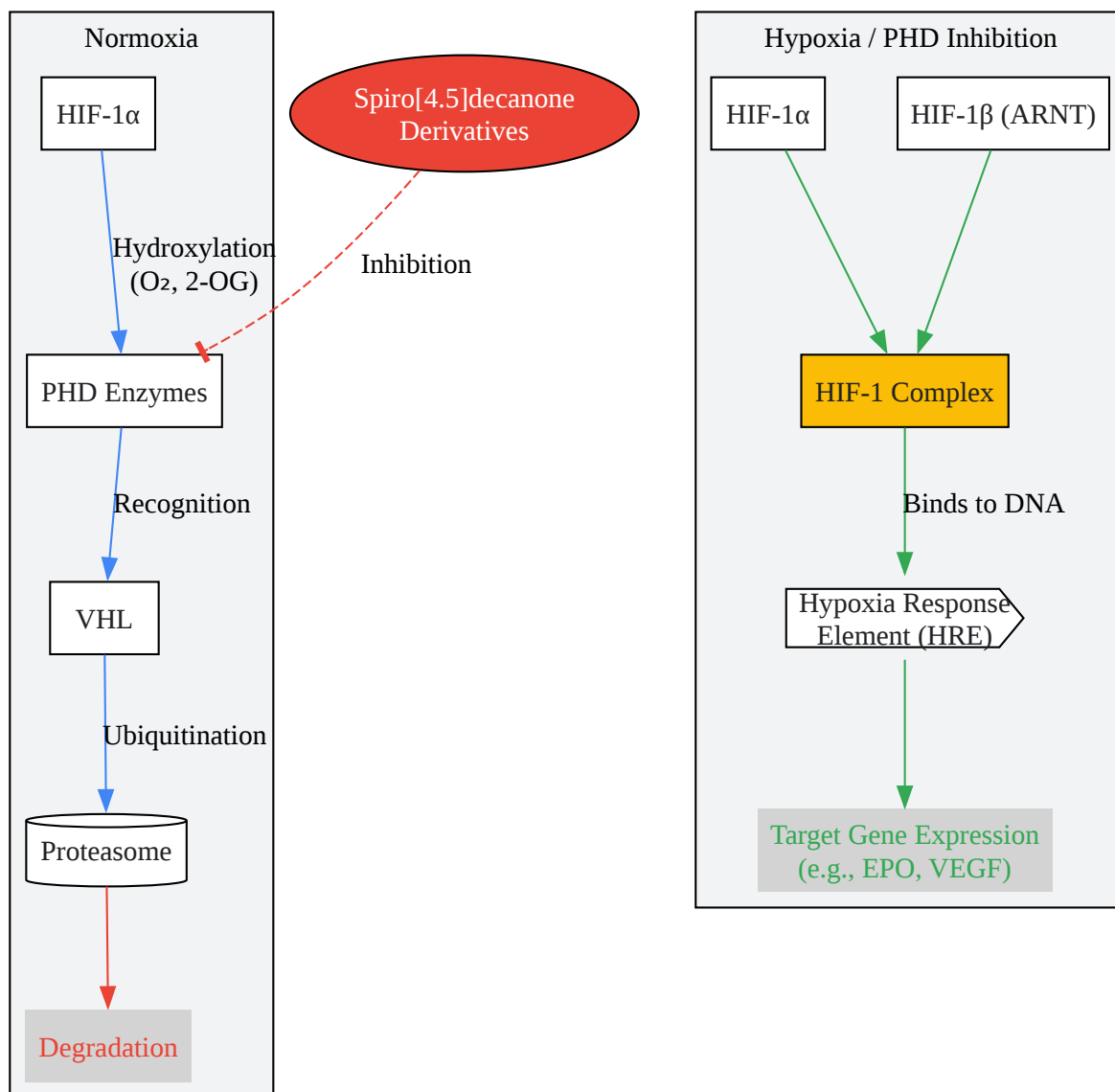
Glioma Research

Spiro[4.5]decane-7,9-dione has been identified as a compound that can be used in the study of glioma tumors.^[2] The exact mechanism of its action in this context is not yet fully elucidated. However, the unique spirocyclic structure may allow it to interact with specific targets within glioma cells, potentially influencing their growth and proliferation.

Inhibition of HIF Prolyl Hydroxylases (PHDs)

Derivatives of spiro[4.5]decanone have been investigated as inhibitors of hypoxia-inducible factor (HIF) prolyl hydroxylases (PHDs).^{[4][5]} PHDs are key enzymes in the HIF signaling pathway, which plays a crucial role in cellular response to low oxygen levels (hypoxia). Under normal oxygen conditions, PHDs hydroxylate the alpha subunit of HIF, leading to its degradation. By inhibiting PHDs, compounds with a spiro[4.5]decanone core can stabilize HIF- α , leading to the activation of downstream genes involved in processes like erythropoiesis and angiogenesis. This makes PHD inhibitors promising therapeutic agents for conditions such as anemia.

The following diagram illustrates the canonical HIF signaling pathway and the potential point of intervention for spiro[4.5]decanone derivatives.



[Click to download full resolution via product page](#)

Caption: The HIF signaling pathway and inhibition by spiro compounds.

Conclusion

Spiro[4.5]decane-7,9-dione represents a promising scaffold for the development of new therapeutic agents. Its synthesis is well-documented, and its potential role in modulating the HIF pathway and in glioma research warrants further investigation. This technical guide provides a foundational understanding of its properties and synthesis, which will be valuable for researchers and drug development professionals working in these areas. Further studies are needed to fully elucidate its biological mechanisms of action and to explore its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jwpharmmlab.com [jwpharmmlab.com]
- 2. SPIRO[4.5]DECANE-7,9-DIONE | 82683-51-0 [chemicalbook.com]
- 3. Cas 82683-51-0, SPIRO[4.5]DECANE-7,9-DIONE | lookchem [lookchem.com]
- 4. Page loading... [guidechem.com]
- 5. SPIRO[4.5]DECANE-7,9-DIONE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of Spiro[4.5]decane-7,9-dione]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1587658#physical-and-chemical-properties-of-spiro-4-5-decane-7-9-dione\]](https://www.benchchem.com/product/b1587658#physical-and-chemical-properties-of-spiro-4-5-decane-7-9-dione)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com